Application Notes and Protocols for Long-Term Studies of ACH-000143

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Compound of Interest

Compound Name:	*ACH-000143*
Cat. No.:	*B8143701*

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Version: 1.0

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Introduction

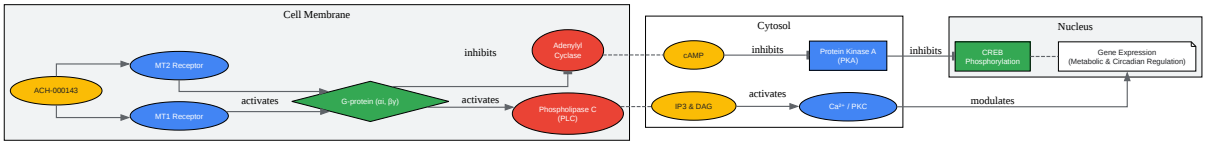
ACH-000143 is a potent and orally active agonist for the melatonin receptors MT1 and MT2, with EC50 values of 0.06 nM and 0.32 nM, respectively[1]. As a G protein-coupled receptor (GPCR) agonist, it modulates signaling pathways involved in regulating circadian rhythms, metabolism, and cellular proliferation[2][3]. Initial short-term studies have demonstrated its potential in metabolic diseases, showing a reduction in liver triglycerides and steatosis in a diet-induced obese rat model[1][4]. Furthermore, preliminary toxicology assessments indicated that **ACH-000143** is devoid of hERG binding, genotoxicity, and behavioral alterations at doses up to 100 mg/kg orally[3][4].

These application notes provide a comprehensive framework for conducting long-term preclinical studies to further evaluate the safety and efficacy of **ACH-000143**. The provided protocols are based on international regulatory guidelines and established scientific methodologies.

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Signaling Pathway of **ACH-000143**

ACH-000143 exerts its effects by activating the MT1 and MT2 melatonin receptors, which are G protein-coupled receptors. The primary signaling cascade involves the inhibition of adenylyl cyclase via the Gαi subunit, leading to decreased intracellular cyclic AMP (cAMP) levels. This in turn reduces the activity of Protein Kinase A (PKA) and the phosphorylation of the cAMP-responsive element-binding protein (CREB)[5][6]. Additionally, the βγ subunits of the G-protein can activate other downstream effectors, including phospholipase C (PLC), which leads to the generation of inositol trisphosphate (IP3) and diacylglycerol (DAG), ultimately modulating intracellular calcium levels and Protein Kinase C (PKC) activity[6][7].



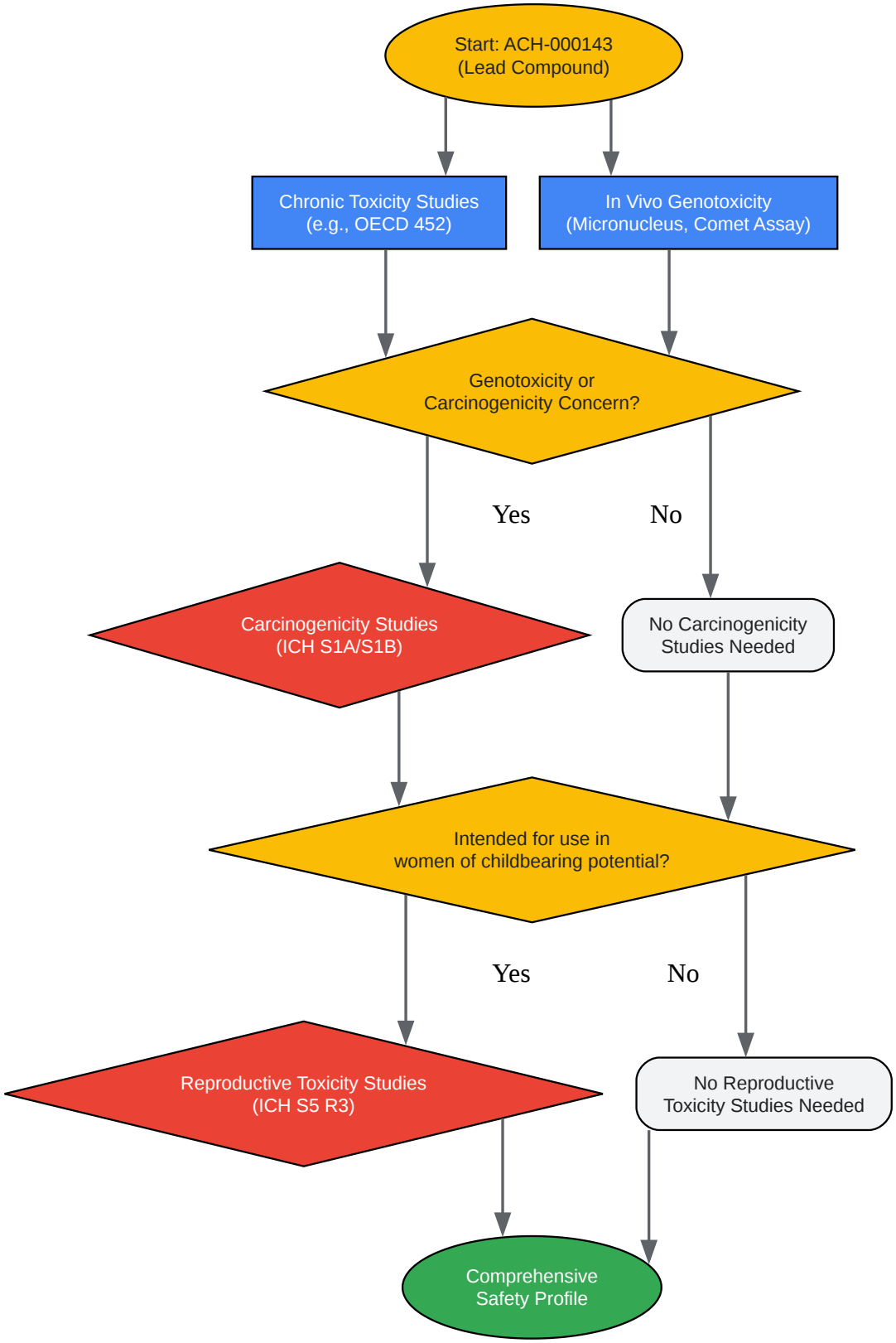
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Caption: Signaling pathway of **ACH-000143** via MT1/MT2 receptors.

Long-Term Experimental Design Workflow

A phased approach is recommended for the long-term evaluation of **ACH-000143**, starting with chronic toxicity studies, followed by carcinogenicity and reproductive toxicity studies as indicated by regulatory guidelines.

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